

# "Acid yellow 61" solubility in water and organic solvents

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## A Technical Guide to the Solubility of Acid Yellow 61

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Acid Yellow 61** (C.I. 18968), a single azo acid dye. The information presented herein is intended to support research, development, and quality control activities where this dye is utilized.

### Introduction to Acid Yellow 61

**Acid Yellow 61** is a synthetic dye belonging to the acid dye class, characterized by its water-soluble nature and its application in dyeing protein fibers such as wool and silk, as well as polyamides.<sup>[1]</sup> It presents as a yellow powder.<sup>[2][3][4]</sup> Chemically, it is the sodium salt of a sulfonated organic acid, with the molecular formula  $C_{24}H_{20}Cl_2N_5NaO_6S_2$ .<sup>[2][5]</sup> Understanding its solubility is critical for its application in dyeing processes, formulation development, and for assessing its environmental and biological interactions.

### Solubility Profile

The solubility of a dye is a fundamental property that influences its application performance, including the uniformity and intensity of coloration.<sup>[6]</sup>

## Aqueous Solubility

**Acid Yellow 61** is soluble in water.[2][3][4] The aqueous solution of **Acid Yellow 61** is greenish-yellow. The addition of hydrochloric acid or sodium hydroxide changes the solution to a tender yellow; the latter also causes slight turbidity.[2][3][4] In concentrated sulfuric acid, the dye is dark yellow, and upon dilution, it forms a precipitate while the color remains unchanged.[2][3][4]

## Organic Solvent Solubility

Specific quantitative solubility data for **Acid Yellow 61** in various organic solvents is not readily available in published literature. However, for acid dyes in general, it is known that organic solvents miscible with water can be employed to enhance solubility.[6] The selection of an appropriate organic co-solvent is dependent on the specific application and process requirements.

## Factors Influencing Solubility

Several factors can impact the solubility of acid dyes like **Acid Yellow 61**:

- **Temperature:** Generally, the solubility of acid dyes increases with higher temperatures.[6]
- **pH:** Changes in the pH of the solution can alter the charge state of the dye molecules, thereby affecting their solubility.[6]
- **Molecular Structure:** Dyes with higher molecular weights and fewer sulfonic acid groups tend to have lower solubility.[7]
- **Additives:** The presence of electrolytes, such as sodium chloride, can decrease the solubility of water-soluble dyes due to the common ion effect.[7] Conversely, co-solvents like alcohols or urea can improve solubility by forming hydrogen bonds with the dye molecules and preventing their agglomeration.[7]

## Quantitative Solubility Data

The following table summarizes the known quantitative solubility data for **Acid Yellow 61**.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	90	35	[2][3][4]
Organic Solvents	-	Data not available	-

## Experimental Protocols for Solubility Determination

The following are generalized protocols for determining the solubility of acid dyes. These can be adapted for **Acid Yellow 61**.

### Gravimetric Method for Insoluble Content

This method is used to determine the amount of insoluble matter in a dye sample.

Principle: A known mass of the dye is dissolved in a specified solvent. The solution is then filtered to separate any insoluble components, which are subsequently dried and weighed.

Apparatus:

- Analytical balance
- Beakers
- Volumetric flasks
- Stirring apparatus (e.g., magnetic stirrer)
- Filtration apparatus (e.g., filter paper, vacuum filter)
- Drying oven

Procedure:

- Accurately weigh a specific amount of the **Acid Yellow 61** dye sample.
- Transfer the sample to a beaker and add a measured volume of the chosen solvent (e.g., deionized water).

- Stir the mixture for a defined period and at a controlled temperature to ensure maximum dissolution.
- Filter the solution through a pre-weighed filter paper or another suitable filtration medium to collect any insoluble material.[\[8\]](#)
- Wash the collected solid on the filter with a small amount of the solvent to remove any residual soluble dye.
- Dry the filter paper with the insoluble matter in a drying oven at a specified temperature until a constant weight is achieved.[\[8\]](#)
- Calculate the mass of the insoluble matter by subtracting the initial weight of the filter paper.
- The solubility can be determined from the amount of dye that dissolved in the known volume of solvent.

## Tiered Approach for Solvent Screening

This protocol provides a systematic way to test the solubility of a chemical in different solvents.

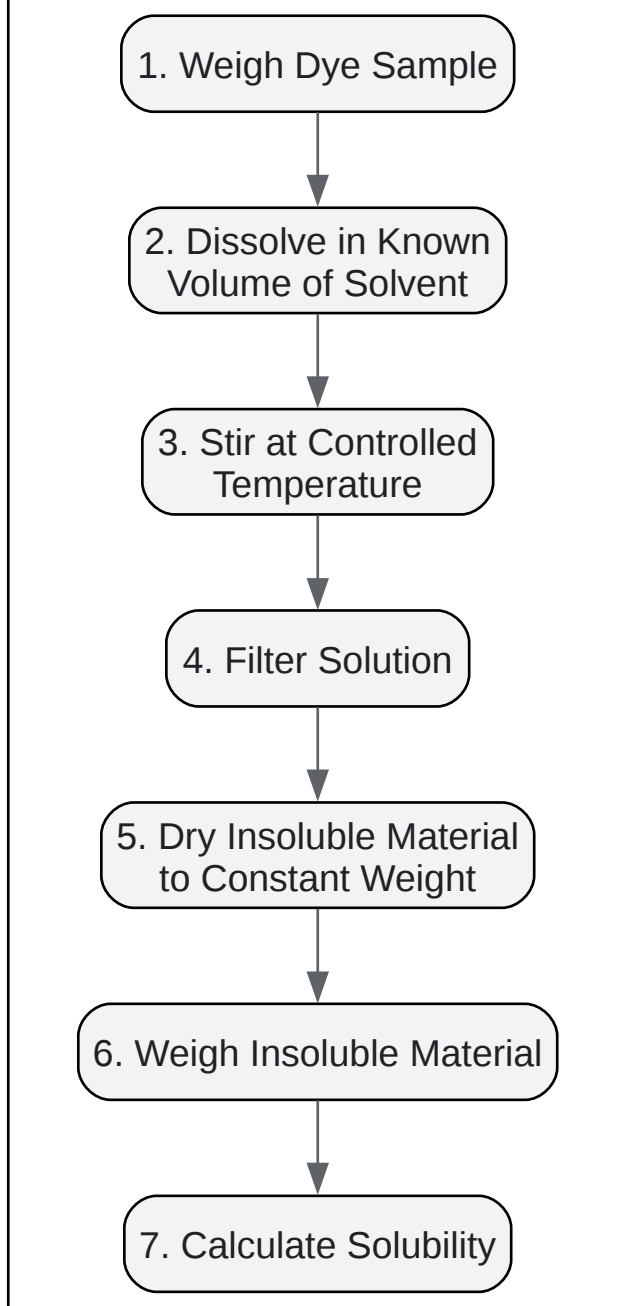
Procedure:

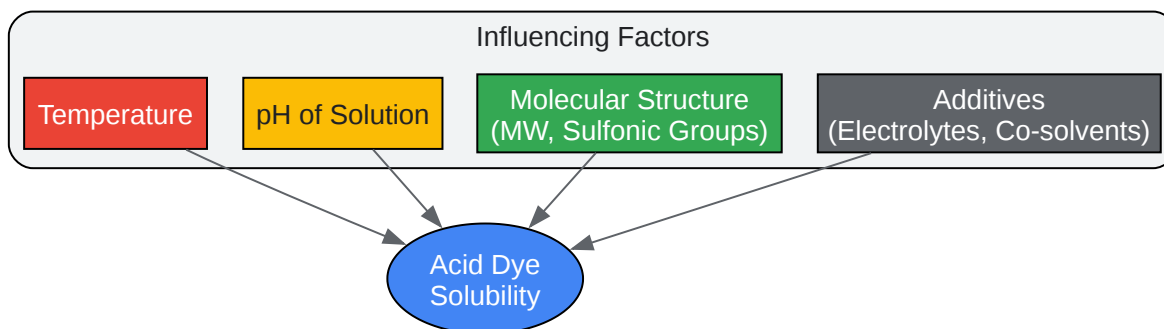
- Tier 1 (Aqueous Medium): Attempt to dissolve a known high concentration of the test chemical (e.g., 20 mg/mL) in the primary solvent, typically cell culture media or deionized water.[\[9\]](#) Use a sequence of mechanical mixing techniques, such as vortexing and sonication.[\[9\]](#)
- Solubility Assessment: Visually inspect the solution for clarity. A clear solution with no visible particles or cloudiness indicates that the chemical is soluble at that concentration.[\[9\]](#)
- Concentration Adjustment: If the chemical is not soluble, decrease the concentration by a factor of 10 (e.g., to 2 mg/mL) by adding more solvent and repeat the mechanical mixing procedures.[\[9\]](#)
- Tier 2 (Organic Solvents): If the chemical remains insoluble in the aqueous medium, repeat the procedure with alternative solvents in order of preference, such as Dimethyl Sulfoxide (DMSO) and then ethanol.[\[9\]](#)

## Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the factors that influence it.

## Gravimetric Solubility Determination





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- To cite this document: BenchChem. ["Acid yellow 61" solubility in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13833351#acid-yellow-61-solubility-in-water-and-organic-solvents\]](https://www.benchchem.com/product/b13833351#acid-yellow-61-solubility-in-water-and-organic-solvents)

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